

Application Notes and Protocols: Lead(II) Fluoride in Fluoride-Ion Batteries

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Compound of Interest

Compound Name: Lead(II) fluoride

Cat. No.: B147953

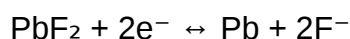
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This document provides detailed application notes and experimental protocols for the utilization of **Lead(II) fluoride** (PbF₂) in the burgeoning field of fluoride-ion batteries (FIBs). PbF₂ is a promising material for FIBs, serving as both a high-capacity active material and a reliable reference/counter electrode. Its advantages include a high theoretical capacity, good ionic conductivity, and a suitable redox potential.

Application Notes

Lead(II) fluoride's primary application in fluoride-ion batteries is as an electrode material, leveraging the reversible conversion reaction:



This reaction allows for the storage and release of energy through the shuttling of fluoride ions. PbF₂ can be employed in several capacities within an FIB system:

- As a Cathode Material: In conjunction with a suitable anode, PbF₂ can function as the positive electrode.
- As an Anode Material: When paired with a high-voltage cathode, PbF₂ can serve as the negative electrode.^[1]

- As a Counter/Reference Electrode: The stable and well-defined electrochemical behavior of the Pb/PbF₂ couple makes it an excellent choice for a reliable counter and reference electrode in experimental setups, facilitating the accurate study of other electrode materials. [\[2\]](#)[\[3\]](#)

Recent advancements have focused on enhancing the performance of PbF₂-based electrodes by improving electronic conductivity and addressing challenges related to liquid and solid-state electrolytes. [\[1\]](#)[\[4\]](#)

Key Performance Characteristics:

- High Theoretical Capacity: The conversion reaction of PbF₂ involves two fluoride ions, resulting in a high theoretical specific capacity of approximately 219 mAh g⁻¹. [\[5\]](#)
- Ionic Conductivity: β-PbF₂ is a known fluoride-ion conductor, which is beneficial for the electrochemical performance of the battery. [\[6\]](#)[\[7\]](#)
- Redox Potential: The redox potential of the PbF₂/Pb couple is approximately -0.15 V versus the standard hydrogen electrode (SHE), placing it within the electrochemical stability window of many FIB electrolytes. [\[2\]](#)

Data Presentation

The following tables summarize the quantitative data from recent studies on PbF₂ in fluoride-ion batteries.

Electrode Configuration	Electrolyte	Initial Discharge Capacity (mAh g ⁻¹)	Capacity Retention	Coulombic Efficiency (%)	Cell Type	Reference
Pb-PbF ₂ Symmetric Cell	0.5 m TMAF in MeOH-PN	106 (first discharge), 211 (first charge)	97.8% after 30 cycles	~101% after 15 cycles	Coin Cell	[2][8]
BiF ₃ vs Pb-PbF ₂ Full Cell	0.5 m TMAF in MeOH-PN	284	Not specified	Not specified	Coin Cell	[8]
PbF ₂ /C Composite	G4, CsF, and FBTMPbB	High initial capacity	Gradual decrease over cycles	Not specified	Not specified	[1][7]
PbF ₂	bis[2-(2-methoxyethoxy)ethyl] ether, CsF, and triphenylborane	High initial capacity	Decrease after the first cycle	Not specified	Not specified	[5][9]

TMAF: tetramethylammonium fluoride; MeOH: methanol; PN: propionitrile; G4: tetraglyme; FBTMPbB: fluorobis(2,4,6-trimethylphenyl)borane.

Experimental Protocols

Protocol for Pb-PbF₂ Electrode Manufacturing (Dry-Casting Process)

This protocol is adapted from recent literature for the fabrication of reliable Pb-PbF₂ electrodes. [2][8]

Materials:

- **Lead(II) fluoride** (PbF_2) powder
- Lead (Pb) powder
- Carbon black (for conductivity)
- Polytetrafluoroethylene (PTFE) binder
- Ethanol
- Planetary ball mill
- Stainless steel mesh
- Hydraulic press

Procedure:

- **Milling:** Combine PbF_2 , Pb , and carbon black powders in a specific ratio (e.g., 50:30:20 wt%).
- Mill the powder mixture in a planetary ball mill to ensure homogeneity and reduce particle size.
- **Binder Addition:** Add PTFE binder to the milled powder and mix thoroughly to form a paste-like consistency.
- **Sheet Formation:** Roll the mixture into a thin sheet of uniform thickness.
- **Electrode Punching:** Punch out circular electrodes of the desired diameter from the sheet.
- **Drying:** Dry the electrodes under vacuum at a specified temperature (e.g., 120 °C) for several hours to remove any residual solvent.
- **Pressing:** Press the dried electrodes onto a current collector (e.g., stainless steel mesh) using a hydraulic press to ensure good electrical contact.

Protocol for Diluted Liquid Electrolyte Synthesis

This protocol describes the preparation of a diluted liquid electrolyte for use in FIBs.^[2]^[8]

Materials:

- Tetramethylammonium fluoride (TMAF)
- Methanol (MeOH), anhydrous
- Propionitrile (PN), anhydrous
- Glovebox with an inert atmosphere (e.g., Argon)

Procedure:

- Inside an argon-filled glovebox, dissolve a high concentration of TMAF in anhydrous methanol (e.g., 10 m TMAF in MeOH).
- To this concentrated solution, add anhydrous propionitrile as a diluent to achieve the desired final concentration (e.g., 0.5 m TMAF in MeOH-PN).^[8]
- Stir the solution until the salt is completely dissolved and the electrolyte is homogeneous.
- Store the prepared electrolyte in a sealed container inside the glovebox to prevent moisture contamination.

Protocol for Two-Electrode Coin Cell Assembly

This protocol outlines the assembly of a two-electrode coin cell for electrochemical testing of PbF₂ electrodes.^[2]^[8]

Materials:

- Pb-PbF₂ working electrode
- Counter electrode (e.g., another Pb-PbF₂ electrode for a symmetric cell, or a different material like BiF₃ for a full cell)
- Separator (e.g., PTFE-based)

- Diluted liquid electrolyte
- Coin cell components (casings, spacers, springs)
- Crimping machine
- Glovebox with an inert atmosphere

Procedure:

- Transfer all components into an argon-filled glovebox.
- Place the working electrode in the center of the coin cell cathode case.
- Add a few drops of the liquid electrolyte to wet the electrode surface.
- Place the separator on top of the wetted working electrode.
- Add a few more drops of electrolyte to the separator.
- Place the counter electrode on top of the separator.
- Add spacers and a spring.
- Carefully place the anode case on top and crimp the coin cell using a crimping machine to ensure it is hermetically sealed.

Visualizations

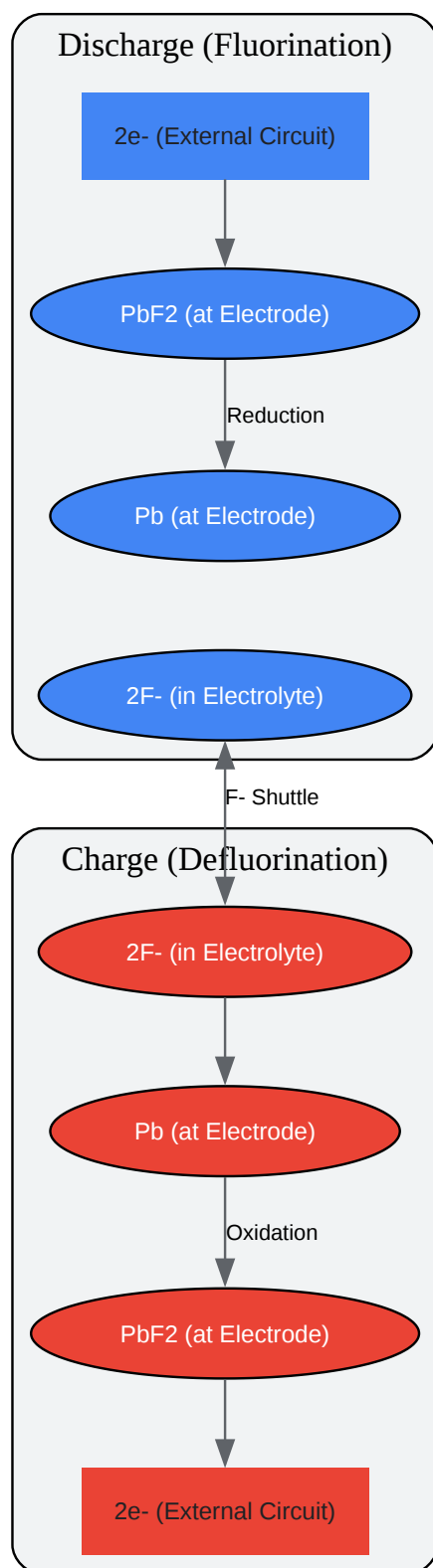
Experimental Workflow for Pb-PbF₂ Electrode and Cell Fabrication



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Caption: Workflow for Pb-PbF₂ electrode fabrication, electrolyte synthesis, and coin cell assembly.

Electrochemical Mechanism of PbF₂ in a Fluoride-Ion Battery



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Caption: Reversible electrochemical reaction of PbF₂ in a fluoride-ion battery during discharge and charge.

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References

- 1. researchgate.net [researchgate.net]
- 2. Advancing Fluoride-Ion Batteries with a Pb-PbF₂ Counter Electrode and a Diluted Liquid Electrolyte - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Advancing fluoride-ion batteries with a Pb-PbF₂ counter electrode and a diluted liquid electrolyte | Department of Materials [materials.ox.ac.uk]
- 4. nanoGe - SSI24 - Fluoride-ion Conductors for Future Solid State Batteries [nanoge.org]
- 5. researchgate.net [researchgate.net]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Kyoto University Research Information Repository [repository.kulib.kyoto-u.ac.jp]
- 8. pubs.acs.org [pubs.acs.org]
- 9. researchgate.net [researchgate.net]
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